# Technical Guide: Solubility Properties of Desmethyl Amisulpride Hydrobromide

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Desmethyl Amisulpride Hydrobromide* |
| *Cat. No.:* | *B1154984* |

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## Executive Summary

**Desmethyl Amisulpride Hydrobromide** (CAS: 2437254-41-4 for the salt; 148516-54-5 for the free base) is the hydrobromide salt of the primary active metabolite and pharmacopoeial impurity (Impurity B) of the atypical antipsychotic Amisulpride.[1] Chemically identified as O-desmethyl amisulpride, this compound represents a critical reference standard in impurity profiling and metabolite safety testing.[1]

Unlike the parent compound Amisulpride, which possesses a methoxy group, the desmethyl variant features a phenolic hydroxyl group. This structural modification introduces a second ionizable center (acidic phenol), significantly altering the pH-dependent solubility profile compared to the parent drug.[1] The hydrobromide (HBr) salt form is engineered to stabilize the basic pyrrolidine moiety, enhancing crystallinity and aqueous solubility for analytical and biological applications.

## Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

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Understanding the solubility of this compound requires a deep dive into its structural ionization points. The HBr salt exists as a protonated species at the pyrrolidine nitrogen, while the phenolic group adds complexity to its behavior in basic media.

## Structural Specifications

| Property | Detail |
|---|---|
| Common Name | Desmethyl Amisulpride Hydrobromide |
| Synonyms | Amisulpride Impurity B (HBr); O-Desmethyl Amisulpride HBr |
| Chemical Name | 4-amino-N-((1-ethylpyrrolidin-2-yl)methyl)-5-(ethylsulfonyl)-2-hydroxybenzamide hydrobromide |
| Molecular Formula | $C_{16}H_{26}BrN_3O_4S$ |
| Molecular Weight | 436.36 g/mol (Salt); 355.45 g/mol (Free Base) |
| Appearance | Off-white to pale yellow solid |
| Melting Point | >217°C (Decomposition) |
| Chromophore | Benzamide moiety ( ~225, 278 nm) |

## Ionization & Solubility Logic

The solubility behavior is governed by the interplay between the Pyrrolidine Nitrogen (Basic, pKa ~9.3) and the Phenolic Hydroxyl (Acidic, pKa ~9-10).[1]

- pH < 8: The molecule exists predominantly as a cation (protonated amine), ensuring high solubility, especially in the HBr salt form.
- pH ~9-10 (Isoelectric Zone): As pH approaches the pKa of the amine and phenol, the molecule may exist as a zwitterion (neutral overall charge: protonated amine + deprotonated phenol).[1] This is the region of minimum solubility (pH_max).[1]

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- Intramolecular H-Bonding: The ortho-hydroxy group forms a strong intramolecular hydrogen bond with the amide carbonyl.[1] This "locks" the conformation and can reduce aqueous solubility relative to the methoxy-parent by masking the polar donor/acceptor groups.[1]

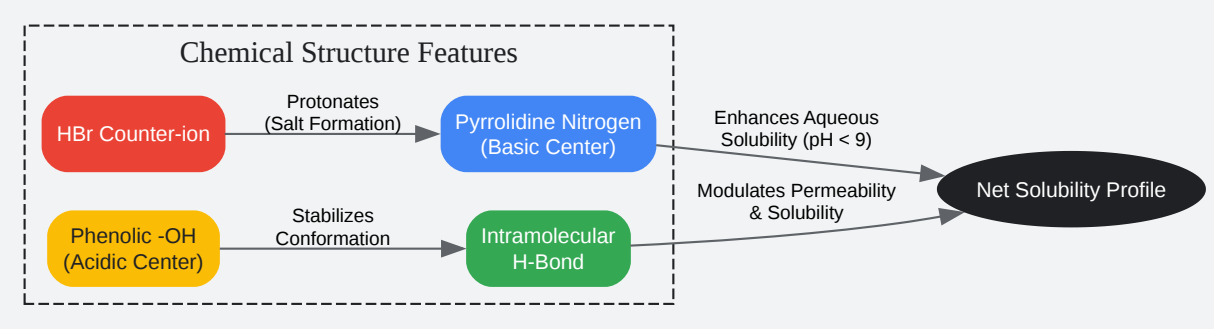


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Figure 1: Structural determinants of Desmethyl Amisulpride HBr solubility.

## Solubility Data & Solvent Compatibility

The following data categorizes the solubility of Desmethyl Amisulpride HBr based on polarity and biorelevance.

## Solvent Solubility Classifications

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| Solvent | Solubility Class | Estimated Conc. (mg/mL) | Application |
|---|---|---|---|
| Water (pH 5-7) | Soluble | > 10 mg/mL | Aqueous buffers, mobile phases |
| DMSO | Soluble | > 20 mg/mL | Stock solutions (Cryopreservation) |
| Methanol | Soluble | > 10 mg/mL | Analytical sample preparation |
| Ethanol | Slightly Soluble | 1 - 5 mg/mL | Co-solvent formulations |
| Acetonitrile | Sparingly Soluble | < 1 mg/mL | HPLC Organic modifier |

## Biorelevant pH Profile (Predicted)

- pH 1.2 (Gastric): Highly Soluble (Fully ionized cation).[1]
- pH 6.8 (Intestinal): Soluble (Cationic).[1]
- pH 9.0+ (Basic): Reduced Solubility (Zwitterion formation/Deprotonation).[1]

# Experimental Protocols (Characterization)

To validate the solubility of this specific salt, the following self-validating protocols are recommended. These protocols account for the UV-absorbing nature of the benzamide core.[1]

## Protocol 1: Equilibrium Solubility (Shake-Flask Method)

Use this method for definitive thermodynamic solubility data.[1]

Materials:

- Desmethyl Amisulpride HBr (Solid)[1]
- 0.45 µm PVDF Syringe Filters (Low binding)

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- HPLC System (UV Detector @ 278 nm)[1]

Workflow:

- Preparation: Add excess solid (~10 mg) to 1 mL of the target solvent (e.g., Phosphate Buffer pH 7.[1]4) in a glass vial.
- Equilibration: Agitate at 37°C for 24 hours (orbital shaker at 300 rpm).
- Filtration: Filter the supernatant using a pre-warmed syringe filter to prevent precipitation during cooling.[1]
- Quantification: Dilute the filtrate (1:10 or 1:100) with Mobile Phase and inject into HPLC.
- Validation: Measure the pH of the filtrate after equilibrium to ensure the salt has not significantly altered the buffer pH.

## Protocol 2: Kinetic Solubility (High Throughput)

Use this method for rapid screening using DMSO stocks.[1]

- Stock Prep: Prepare a 10 mM stock solution in DMSO.
- Spiking: Spike 5 µL of stock into 245 µL of buffer (2% DMSO final conc) in a 96-well plate.
- Incubation: Shake for 2 hours at room temperature.
- Analysis: Centrifuge/Filter and analyze via UV-Vis plate reader or HPLC.
- Calculation: Compare peak area against a standard curve prepared in 100% DMSO (assuming 100% solubility).

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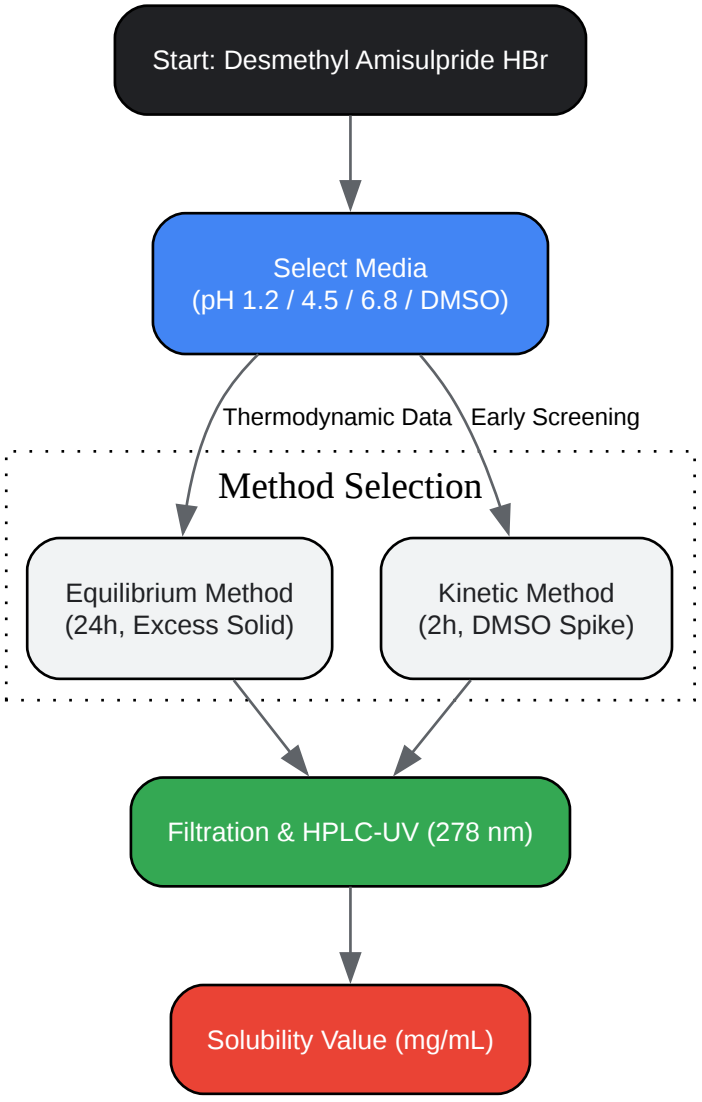


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Figure 2: Decision tree for solubility characterization workflows.

## Handling & Stability Considerations

- Hygroscopicity: Hydrobromide salts can be hygroscopic.[1] Store the solid in a desiccator at -20°C. Allow to equilibrate to room temperature before opening to prevent condensation.
- Light Sensitivity: The benzamide core is potentially photosensitive.[1] Perform solubility experiments in amber vials or low-light conditions.

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- Solution Stability: Aqueous solutions (pH < 7) are generally stable for 24 hours.[1] Avoid prolonged storage in basic media (pH > 9) due to potential oxidative degradation of the phenolate ion.

## References


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- PubChem. Desmethyl Amisulpride (Compound Summary). National Library of Medicine.[1] [1]
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